

Spectroscopic Characterization of Oxadin: An In-depth Technical Guide

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Compound of Interest

Compound Name: Oxadin
CAS No.: 92353-97-4
Cat. No.: B1238619

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Oxadin, a Bulgarian chemotherapeutic agent identified as 5-[(E)-[5-(4-bromophenyl)-6-hydroxy-3,6-dihydro-1,3,4-oxadiazin-2-ylidene]methyl]-1H-pyrimidine-2,4-dione (CAS 92353-97-4), has shown notable antiviral activity, particularly against the Herpes Simplex Virus (HSV). [1] A comprehensive understanding of its molecular structure is paramount for further drug development, quality control, and mechanistic studies. Spectroscopic analysis provides the definitive structural elucidation of such novel compounds. This guide outlines the expected spectroscopic characteristics of **Oxadin** and provides detailed experimental protocols for its characterization using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy. While specific experimental data for **Oxadin** is not publicly available, this document serves as a robust framework for researchers undertaking its analysis, based on the known characteristics of its constituent chemical moieties.

Introduction

Oxadin is a heterocyclic compound featuring a 1,3,4-oxadiazine ring linked to a uracil moiety and a bromophenyl group.[1] The unique arrangement of these functional groups is expected to give rise to a distinct spectroscopic fingerprint. This guide will detail the anticipated signals and structural correlations for each major spectroscopic technique.

Predicted Spectroscopic Data for Oxadin

The following tables summarize the predicted quantitative data for the spectroscopic characterization of **Oxadin** based on its known structure and typical values for similar functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ¹H-NMR Spectral Data for **Oxadin**

Chemical Shift (δ, ppm)	Multiplicity	Number of Protons	Assignment
~11.0 - 11.5	Singlet	1H	N-H (Uracil, N1)
~10.0 - 10.5	Singlet	1H	N-H (Uracil, N3)
~7.5 - 7.7	Doublet	2H	Aromatic C-H (ortho to Br)
~7.3 - 7.5	Doublet	2H	Aromatic C-H (meta to Br)
~7.0 - 7.2	Singlet	1H	C-H (Uracil, C6)
~6.0 - 6.5	Singlet	1H	=C-H (exocyclic)
~5.5 - 6.0	Doublet	1H	O-CH-N (Oxadiazine ring)
~4.0 - 4.5	Singlet	1H	O-H (on Oxadiazine ring)
~3.0 - 3.5	Singlet	1H	N-H (Oxadiazine ring)

Table 2: Predicted ¹³C-NMR Spectral Data for **Oxadin**

Chemical Shift (δ , ppm)	Assignment
~165	C=O (Uracil, C4)
~155	C=O (Uracil, C2)
~150	C=N (Oxadiazine ring)
~145	C=C (exocyclic)
~140	C-H (Uracil, C6)
~132	Aromatic C-H (meta to Br)
~128	Aromatic C-H (ortho to Br)
~125	Aromatic C-Br
~120	Aromatic C (ipso to Oxadiazine)
~105	C-C= (Uracil, C5)
~80	O-CH-N (Oxadiazine ring)

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **Oxadin**

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
3400 - 3500	Medium	O-H Stretch (hydroxyl group)
3200 - 3300	Medium	N-H Stretch (uracil and oxadiazine rings)
3000 - 3100	Weak	Aromatic and Olefinic C-H Stretch
~1710	Strong	C=O Stretch (Uracil, C4)
~1680	Strong	C=O Stretch (Uracil, C2)
~1650	Strong	C=N Stretch (Oxadiazine ring)
~1600	Medium	C=C Stretch (Aromatic and Uracil rings)
1200 - 1300	Strong	C-O Stretch (Oxadiazine ring ether)
1000 - 1100	Medium	C-N Stretch
800 - 850	Strong	C-H Bend (para-substituted aromatic ring)
500 - 600	Medium	C-Br Stretch

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **Oxadin**

m/z Value (Expected)	Ion Species	Notes
~378/380	[M+H] ⁺	Molecular ion peak. The presence of two peaks with ~1:1 intensity ratio is characteristic of Bromine isotopes (⁷⁹ Br and ⁸¹ Br).
~377/379	[M] ^{•+}	Molecular radical cation in EI-MS.
Varies	[M+Na] ⁺ , [M+K] ⁺	Common adducts in ESI-MS.
Fragments	C ₇ H ₄ BrN, C ₄ H ₄ N ₂ O ₂ , C ₃ H ₃ N ₂ O ₂	Expected fragmentation patterns would involve cleavage of the oxadiazine ring and loss of the uracil and bromophenyl moieties.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Table 5: Predicted UV-Vis Absorption Maxima for **Oxadin**

λ _{max} (nm) (Predicted)	Solvent	Chromophore
~260 - 280	Methanol/Ethanol	π → π* transitions in the conjugated system involving the uracil and aromatic rings.
~300 - 320	Methanol/Ethanol	n → π* transitions associated with the carbonyl and imine groups.

Experimental Protocols

The following are detailed, generalized methodologies for the spectroscopic characterization of **Oxadin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- Sample Preparation: Dissolve 5-10 mg of the purified **Oxadin** compound in approximately 0.6 mL of a deuterated solvent (e.g., DMSO-d₆, CDCl₃, or MeOD). The choice of solvent will depend on the solubility of the compound. DMSO-d₆ is often a good choice for polar, hydrogen-bonding compounds.
- Data Acquisition:
 - ¹H-NMR: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 16 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
 - ¹³C-NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ¹H-NMR. Typical parameters include a spectral width of 240 ppm and a relaxation delay of 2-5 seconds.
 - 2D NMR (COSY, HSQC, HMBC): These experiments should be performed to confirm proton-proton and proton-carbon correlations, aiding in the unambiguous assignment of all signals.

Infrared (IR) Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer, typically equipped with an Attenuated Total Reflectance (ATR) accessory.
- Sample Preparation: Place a small amount of the solid, dry **Oxadin** sample directly onto the ATR crystal. Ensure good contact between the sample and the crystal by applying pressure with the built-in clamp.
- Data Acquisition: Record the spectrum over a range of 4000 to 400 cm⁻¹. A typical spectrum is an average of 16 to 32 scans at a resolution of 4 cm⁻¹. A background spectrum of the clean, empty ATR crystal should be recorded prior to the sample measurement.

Mass Spectrometry (MS)

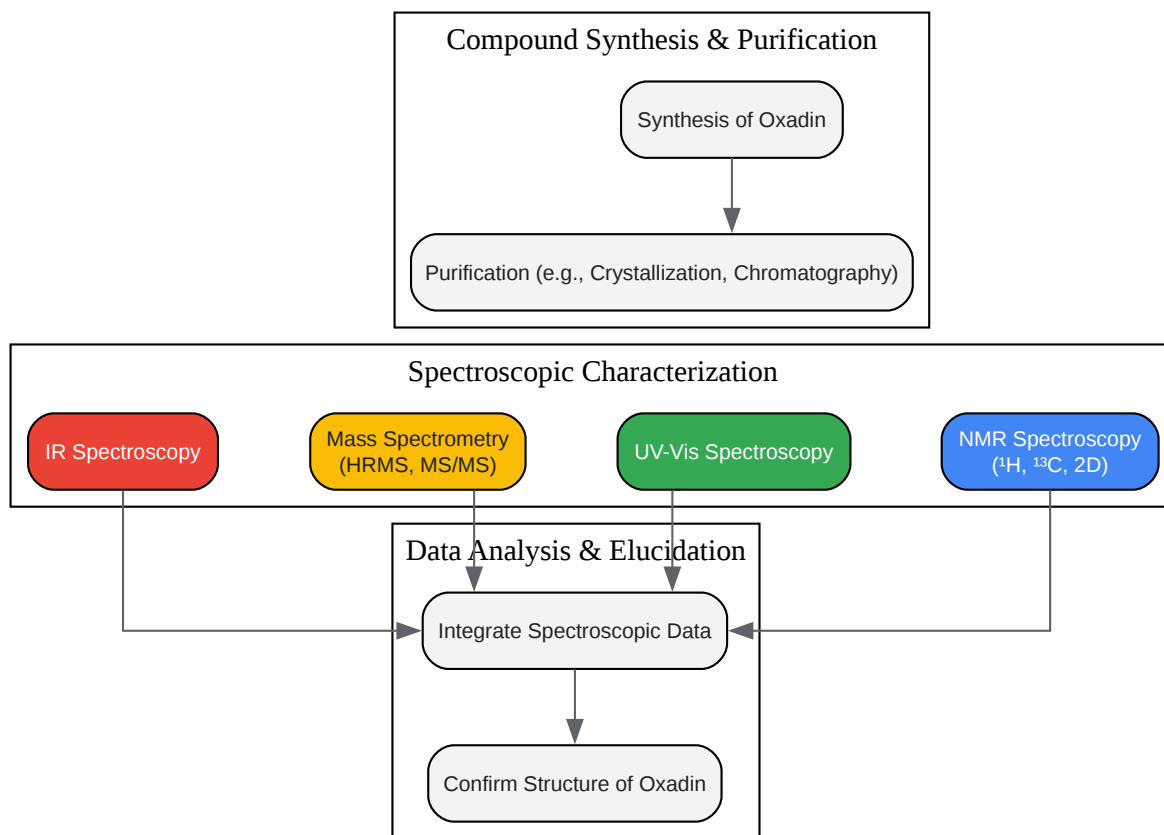
- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled to an appropriate ionization source (e.g., Electrospray Ionization - ESI, or Atmospheric Pressure Chemical Ionization - APCI).
- Sample Preparation: Prepare a dilute solution of the **Oxadin** sample (approximately 1 µg/mL) in a suitable solvent such as methanol, acetonitrile, or a mixture with water, often with the addition of a small amount of formic acid or ammonium acetate to promote ionization.
- Data Acquisition:
 - Full Scan MS: Acquire data over a mass range that includes the expected molecular weight of **Oxadin** (e.g., m/z 100-1000).
 - Tandem MS (MS/MS): Select the precursor ion corresponding to $[M+H]^+$ and subject it to collision-induced dissociation (CID) to obtain fragmentation data for structural elucidation.

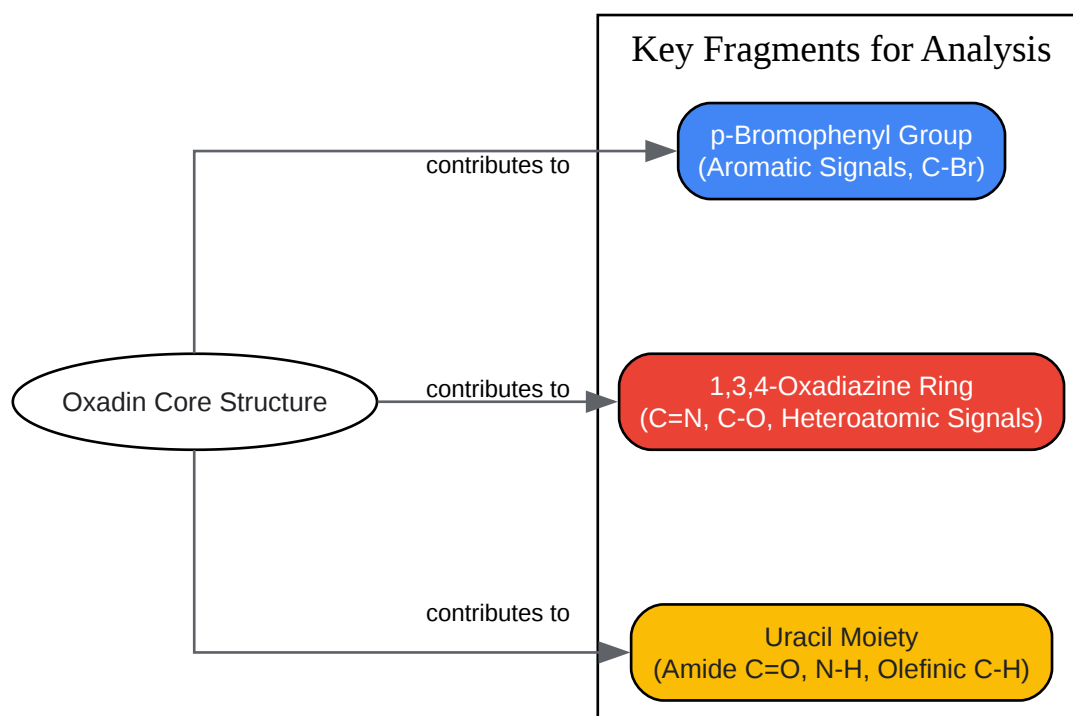
Ultraviolet-Visible (UV-Vis) Spectroscopy

- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Sample Preparation: Prepare a dilute solution of **Oxadin** in a UV-transparent solvent (e.g., methanol, ethanol, or acetonitrile). The concentration should be adjusted to yield an absorbance in the range of 0.1 to 1.0 AU. Prepare a blank solution containing only the solvent.
- Data Acquisition: Record the absorbance spectrum over a wavelength range of 200 to 800 nm. Use the solvent blank to zero the instrument before measuring the sample. The wavelength(s) of maximum absorbance (λ_{max}) should be recorded.

Visualizations

Experimental Workflow





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References

- 1. 2024.sci-hub.se [2024.sci-hub.se]
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